

NP213 as a Host Defense Peptide Mimetic: A Technical Guide

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Compound of Interest

Compound Name: NP213

Cat. No.: B1679984

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Abstract

NP213, also known as Novexatin®, is a novel, synthetic, cyclic host defense peptide (HDP) mimetic currently in clinical development primarily for the topical treatment of onychomycosis. [1][2][3][4] Designed based on the structure and function of natural HDPs, **NP213** exhibits potent, rapid, and fungicidal activity against a broad spectrum of dermatophytes.[1] Its primary mechanism of action involves the disruption of fungal cell membranes, leading to cell death.[1] As an HDP mimetic, **NP213** holds potential for immunomodulatory activities, a characteristic feature of many endogenous HDPs, though this aspect of its functionality remains an area for further investigation. This guide provides a comprehensive overview of the technical data available for **NP213**, including its antimicrobial properties, clinical efficacy, safety profile, and detailed experimental protocols for its evaluation.

Core Compound Characteristics

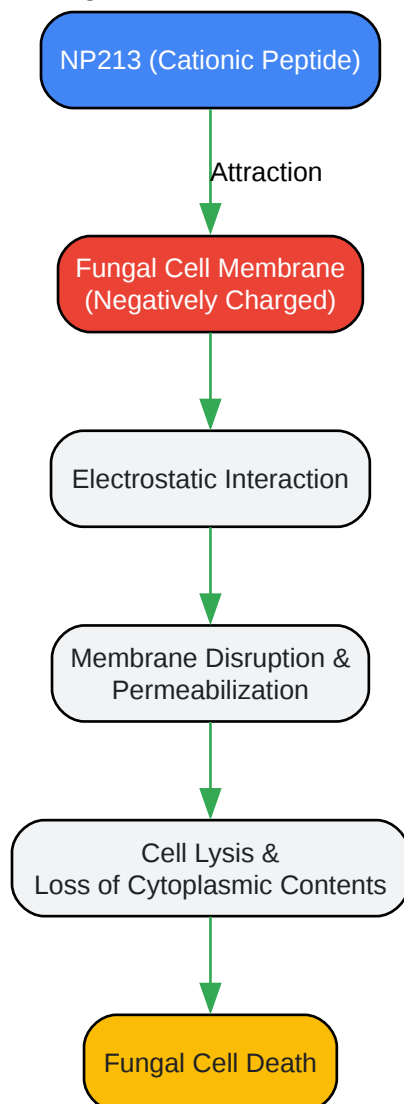
NP213 is a synthetic, water-soluble, cyclic antimicrobial peptide.[1][3] Its design is based on host defense peptides, which are key components of the innate immune system.[1][2][3][4]

Antimicrobial Mechanism of Action

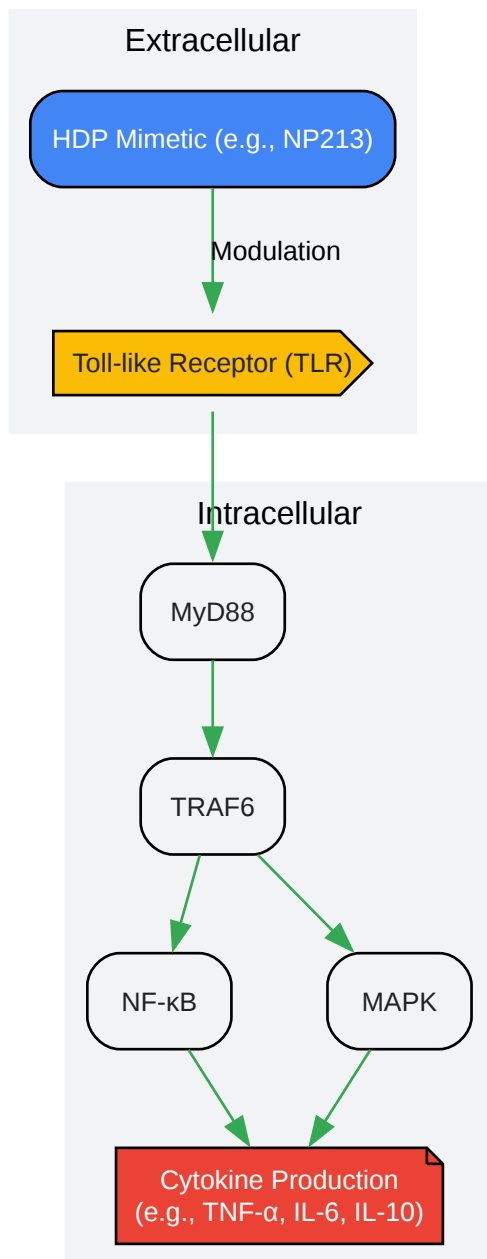
The primary antifungal mechanism of **NP213** is the rapid disruption of the fungal cell membrane. This leads to the loss of intracellular contents and subsequent cell death.[1] This

direct lytic mechanism is a hallmark of many cationic antimicrobial peptides and is thought to reduce the likelihood of resistance development compared to traditional antifungal agents that target specific metabolic pathways.

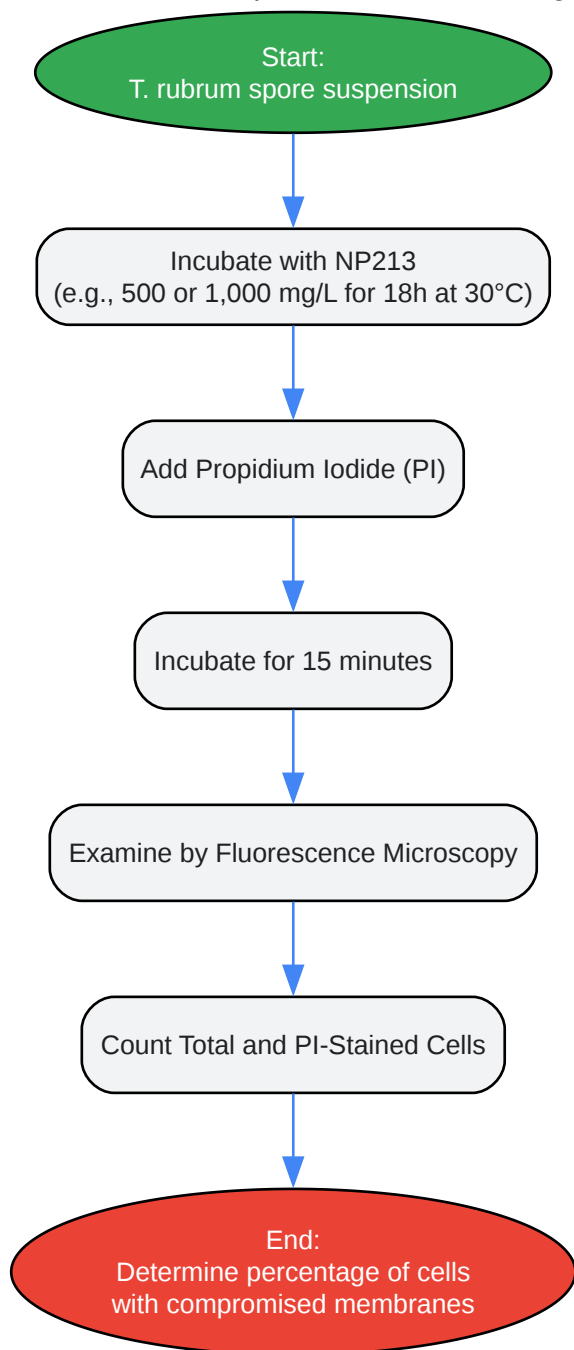
Antifungal Mechanism of NP213



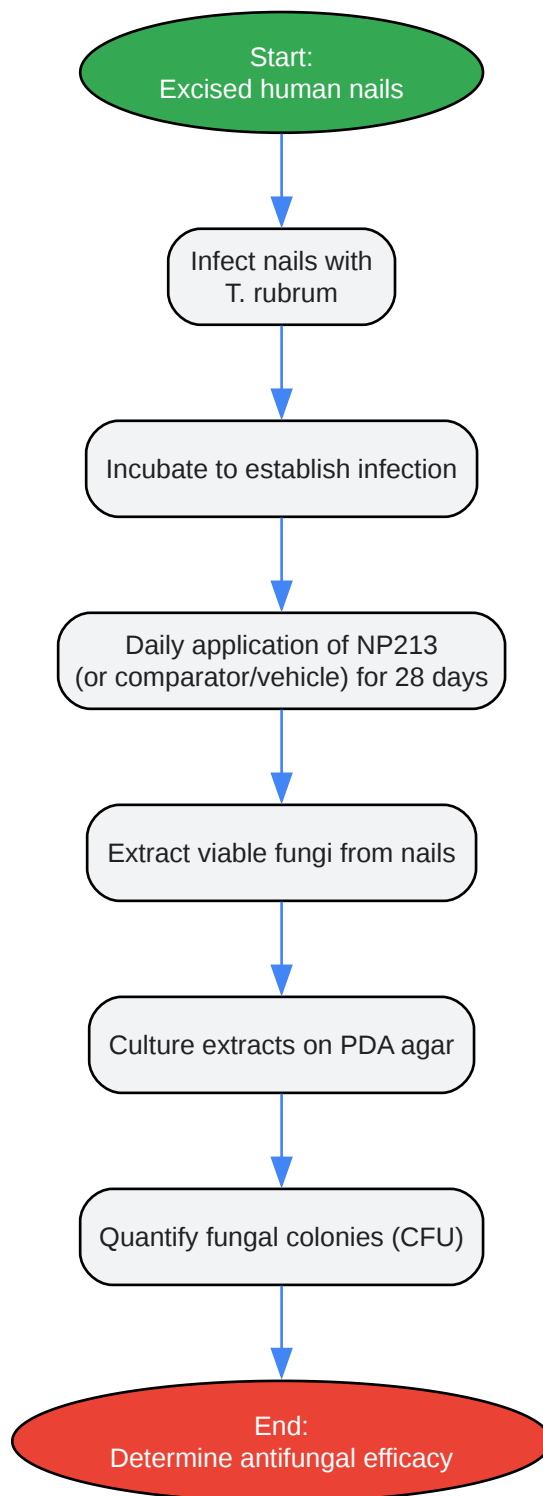
Hypothesized Immunomodulatory Pathways for HDP Mimetics



Workflow for Propidium Iodide Staining



In Vitro Nail Infection Model Workflow

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References

- 1. Immune Peptide Library Screening - Creative Proteomics [creative-proteomics.com]
- 2. eurofinsdiscovery.com [eurofinsdiscovery.com]
- 3. NP213 (Novexatin®): A unique therapy candidate for onychomycosis with a differentiated safety and efficacy profile - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 4. NP213 (Novexatin®): A unique therapy candidate for onychomycosis with a differentiated safety and efficacy profile - PubMed [pubmed.ncbi.nlm.nih.gov]
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